

# SBI-797812: Comprehensive Application Notes for Researchers

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## Introduction

SBI-797812 is a potent and orally active small molecule activator of nicotinamide phosphoribosyltransferase (NAMPT), the rate-limiting enzyme in the mammalian NAD+ salvage pathway.[1][2] Structurally distinct from NAMPT's natural substrates, SBI-797812 acts as a "super catalyst," enhancing the enzyme's efficiency in generating nicotinamide mononucleotide (NMN), a key precursor to NAD+.[3][4] This activation leads to increased intracellular NMN and subsequently elevates NAD+ levels.[1] SBI-797812 achieves this by shifting the NAMPT reaction equilibrium toward NMN formation, increasing the enzyme's affinity for ATP, stabilizing the phosphorylated form of NAMPT, and mitigating feedback inhibition by NAD+. These characteristics make SBI-797812 a valuable tool for investigating the therapeutic potential of boosting NAD+ in various contexts, including aging and metabolic diseases.

# **Chemical and Physical Properties**



Property	Value	Reference
CAS Number	2237268-08-3	
Molecular Formula	C19H22N4O4S	_
Molecular Weight	402.47 g/mol	_
Appearance	Crystalline solid	<del>-</del>
Purity	≥98%	<del>-</del>

# **Solubility Data**

The solubility of **SBI-797812** can vary between suppliers and is influenced by factors such as the purity of the compound and the quality of the solvent. It is crucial to use fresh, anhydrous DMSO for optimal solubility, as absorbed moisture can significantly reduce it. The following table summarizes the reported solubility of **SBI-797812** in various solvents.

Solvent	Solubility (Concentration)	Notes	Reference
DMSO	≥ 250 mg/mL (621.16 mM)	Ultrasonic assistance may be required. Use of newly opened, hygroscopic DMSO is recommended.	
DMSO	80 mg/mL (198.77 mM)	Use fresh DMSO as moisture can reduce solubility.	
DMSO	>50 mg/mL	-	
DMSO	≥ 60 mg/mL	-	
DMSO	Sparingly soluble: 1- 10 mg/mL	-	
Ethanol	2.5 mg/mL	-	-
Water	Insoluble	-	_



#### In Vivo Formulation:

For in vivo studies, a common formulation involves a mixture of solvents to ensure solubility and bioavailability. A typical formulation is:

Solvent Composition	Final Concentration	Notes	Reference
10% DMSO, 40% PEG300, 5% Tween- 80, 45% Saline	2.08 mg/mL (5.17 mM)	Ultrasonic assistance may be required to achieve a clear solution.	
5% DMSO, 40% PEG300, 5% Tween- 80, 50% ddH <sub>2</sub> O	4.00 mg/mL (9.94 mM)	Prepare by adding a clarified DMSO stock solution to PEG300, followed by Tween-80 and then ddH2O.	

# **Experimental Protocols**Preparation of Stock Solutions

Objective: To prepare a concentrated stock solution of **SBI-797812** in DMSO for in vitro experiments.

#### Materials:

- SBI-797812 powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Ultrasonic water bath (optional)

## Protocol:



- Equilibrate the SBI-797812 vial to room temperature before opening.
- Weigh the desired amount of SBI-797812 powder in a sterile microcentrifuge tube.
- Add the appropriate volume of fresh, anhydrous DMSO to achieve the desired concentration (e.g., for a 10 mM stock solution, add 248.47 μL of DMSO per 1 mg of SBI-797812).
- Vortex the solution thoroughly for 1-2 minutes to facilitate dissolution.
- If the compound does not fully dissolve, sonicate the solution in an ultrasonic water bath for 5-10 minutes.
- Once a clear solution is obtained, aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
- Store the stock solutions at -20°C or -80°C for long-term storage.

## In Vitro NAMPT Activation Assay

Objective: To assess the activation of NAMPT by **SBI-797812** in a cell-based assay by measuring intracellular NMN or NAD+ levels.

#### Materials:

- A549 human lung carcinoma cells (or other suitable cell line)
- Cell culture medium (e.g., DMEM with 10% FBS)
- SBI-797812 DMSO stock solution
- Vehicle control (DMSO)
- Reagents for NMN or NAD+ quantification (e.g., LC-MS/MS or a commercially available NAD/NADH assay kit)
- Cell lysis buffer

### Protocol:

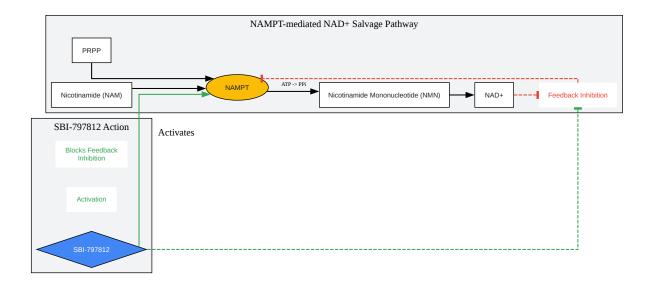


- Seed A549 cells in appropriate cell culture plates and allow them to adhere and grow to the desired confluency.
- Prepare serial dilutions of the **SBI-797812** stock solution in cell culture medium to achieve the desired final concentrations (e.g., 0.4, 2, 10 μM). A vehicle control containing the same final concentration of DMSO should also be prepared.
- Remove the existing medium from the cells and replace it with the medium containing the different concentrations of SBI-797812 or the vehicle control.
- Incubate the cells for the desired period (e.g., 4 hours).
- After incubation, wash the cells with ice-cold PBS.
- · Lyse the cells using an appropriate lysis buffer.
- Collect the cell lysates and proceed with the quantification of intracellular NMN or NAD+ levels according to the manufacturer's protocol for the chosen assay kit or using a validated LC-MS/MS method.
- Analyze the data to determine the dose-dependent effect of SBI-797812 on NMN or NAD+ levels.

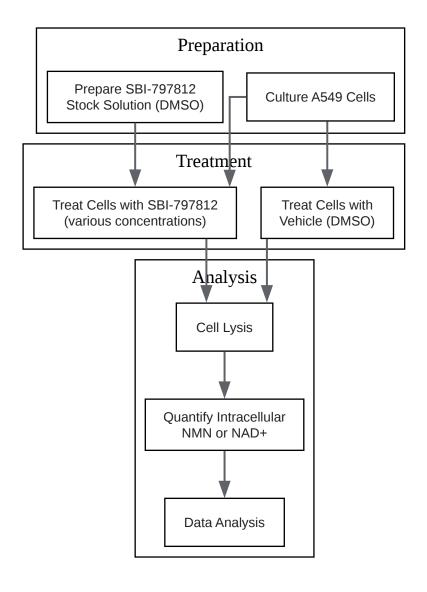
## Signaling Pathway and Experimental Workflow

The following diagrams illustrate the mechanism of action of **SBI-797812** and a typical experimental workflow for its in vitro characterization.









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